

Proper Disposal of IR-806: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: IR-806

Cat. No.: B12066224

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For researchers, scientists, and drug development professionals utilizing the near-infrared cyanine dye **IR-806**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal protocols for **IR-806** are not extensively published, its chemical nature as a water-soluble, halogenated organic compound dictates a cautious and regulated approach to its waste management. Adherence to institutional and local regulations is paramount. This guide provides essential procedural steps based on established best practices for similar chemical waste streams.

Key Chemical and Safety Data

A thorough understanding of a substance's properties is the first step toward safe handling and disposal. Below is a summary of available data for **IR-806**.

Property	Value	Source
Chemical Name	2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]ethylidene]-1-cyclopenten-1-yl]-ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium hydroxide, inner salt sodium salt	PubChem
Molecular Formula	C ₃₇ H ₄₄ ClN ₂ NaO ₆ S ₂	PubChem
Molecular Weight	735.3 g/mol	PubChem
Form	Solid	Sigma-Aldrich
Solubility	Water Soluble	BOC Sciences
Hazard Classification	WGK 3 (highly hazardous for water - Germany)	Sigma-Aldrich
Toxicity Data	Specific LD50 or LC50 data for IR-806 is not readily available in public databases. A structurally similar compound is noted to cause skin and serious eye irritation, and may cause respiratory irritation.	PubChem

Step-by-Step Disposal Protocol

The following procedures are based on general guidelines for the disposal of halogenated organic laboratory waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, nitrile gloves, and chemical splash goggles.

2. Waste Segregation and Collection:

- Crucially, do not mix **IR-806** waste with non-halogenated chemical waste.
- Designate a specific, compatible waste container for "Halogenated Organic Waste." This container should be made of a material that will not react with the waste, typically a high-density polyethylene (HDPE) or glass bottle with a secure screw cap.
- Collect all materials contaminated with **IR-806**, including:
 - Unused or expired solid **IR-806**.
 - Solutions containing **IR-806**.
 - Contaminated consumables such as pipette tips, weigh boats, and gloves.
 - Rinsate from cleaning glassware that contained **IR-806**. Perform a "triple rinse" and collect all rinsate as hazardous waste.

3. Waste Labeling:

- Immediately label the waste container with a "Hazardous Waste" tag as soon as the first drop of waste is added.
- The label must clearly state:
 - The words "Hazardous Waste."
 - The full chemical name: "**IR-806**" and its components if in a solution.
 - The approximate concentration and volume.
 - The date the waste was first added.
 - The primary hazard(s) (e.g., "Halogenated Organic," "Irritant").

4. Storage:

- Keep the waste container tightly sealed at all times, except when adding waste.

- Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be in a well-ventilated area, away from heat sources, and in secondary containment to prevent spills.

5. Disposal:

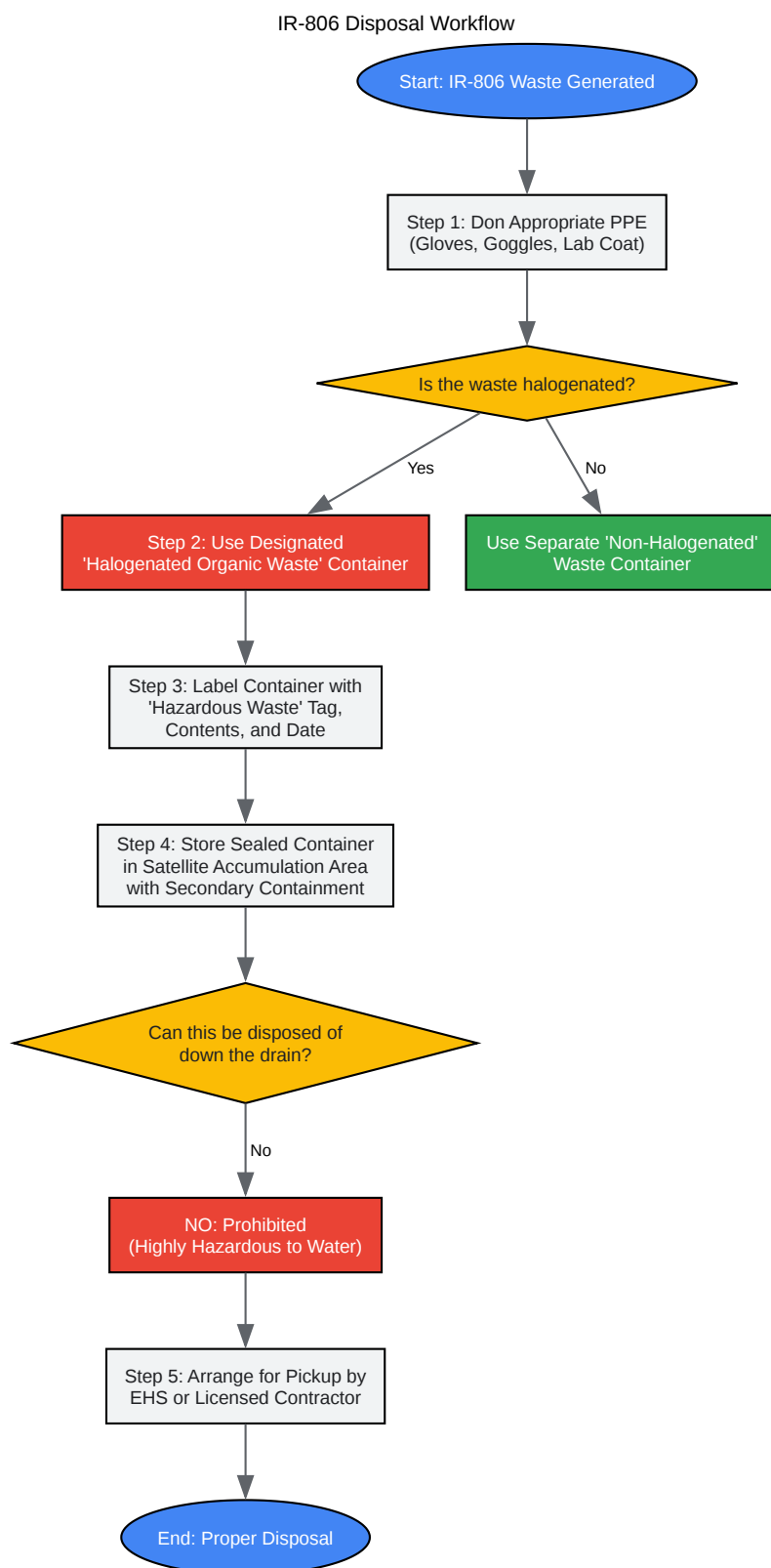
- Do not dispose of **IR-806** down the drain. Its "highly hazardous for water" classification indicates a significant environmental risk.
- Once the waste container is full, or if it has been in storage for a period defined by your institution (often 90 days), arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Follow all institutional procedures for waste pickup requests.

Experimental Protocols

While no specific experimental protocols for the disposal of **IR-806** were found, the principles of handling halogenated organic waste are well-established in standard laboratory safety protocols. The procedures outlined above are derived from these general best practices.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **IR-806** waste in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **IR-806**.

By following these guidelines, laboratory professionals can ensure the safe and environmentally responsible disposal of **IR-806**, fostering a culture of safety and building trust in their operational practices.

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